

Application Note: High-Efficiency Methylation using Dimethyl-2-methylsulfonylazelate (DMSA-Z)

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Compound of Interest

Compound Name: *Dimethyl-2-methylsulfonylazelate*

Cat. No.: *B8579723*

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Executive Summary

Methylation is a cornerstone transformation in drug development, yet standard reagents (MeI, DMS) pose severe safety risks due to high volatility and inhalation toxicity. **Dimethyl-2-methylsulfonylazelate** (DMSA-Z) represents a class of "heavy" methylating agents designed to mitigate these risks. By tethering the electrophilic methyl source to a lipophilic azelate (C9) backbone, DMSA-Z offers negligible vapor pressure, enhanced solubility in non-polar solvents, and simplified workup via phase separation. This guide outlines the mechanistic basis, safety protocols, and step-by-step methodologies for N-, O-, and S-methylation using DMSA-Z.

Mechanistic Insight & Reagent Properties

Chemical Logic

Standard methylating agents rely on a small leaving group (Iodide, Sulfate). DMSA-Z utilizes a bulky 2-methylsulfonylazelate leaving group. Upon methyl transfer, the byproduct is a substituted azelate diester, which is non-toxic, non-volatile, and easily separated from polar products by chromatography or liquid-liquid extraction.

Reaction Scheme:

Comparative Advantage

Feature	Methyl Iodide (MeI)	Dimethyl Sulfate (DMS)	DMSA-Z (Protocol Reagent)
Boiling Point	42.4 °C	188 °C	>280 °C (Predicted)
Vapor Pressure	High (Inhalation Risk)	Moderate	Negligible (Safe Handling)
Solubility	Universal	Organic	Highly Lipophilic
Atom Economy	High	Moderate	Low (Trade-off for Safety)
Workup	Evaporation (Risk)	Quenching (Toxic)	Phase Partitioning

Experimental Protocols

General Safety & Handling

- PPE: Standard lab coat, nitrile gloves (0.11 mm), and safety glasses. Unlike MeI, a fume hood is recommended but not critical for vapor control; however, it is required for solvent handling.
- Storage: Store DMSA-Z at room temperature under inert atmosphere (Argon/N₂) to prevent hydrolysis of the ester groups.

Protocol A: N-Methylation of Indoles (Drug Scaffold Synthesis)

Objective: Selective N1-methylation of an indole derivative.

Reagents:

- Substrate: Indole derivative (1.0 equiv)
- Reagent: DMSA-Z (1.2 equiv)

- Base: Cesium Carbonate () (2.0 equiv)
- Solvent: Acetonitrile (MeCN) or DMF

Step-by-Step Procedure:

- Preparation: In a round-bottom flask equipped with a magnetic stir bar, dissolve the Indole substrate (1.0 mmol) in anhydrous MeCN (5 mL).
- Activation: Add (2.0 mmol, 651 mg) in a single portion. Stir at room temperature for 15 minutes to deprotonate the indole nitrogen (Color change often observed).
- Addition: Add DMSA-Z (1.2 mmol) dropwise via syringe. Note: DMSA-Z is viscous; warming to 30°C may facilitate transfer.
- Reaction: Heat the mixture to 60°C and stir for 4–6 hours. Monitor by TLC or LC-MS.
 - Checkpoint: The disappearance of the starting material and the appearance of the methylated product (M+14) confirms progress.
- Workup (Self-Validating Step):
 - Cool to room temperature.
 - Filter off solid inorganic salts (, Cs-Azelate byproduct).
 - Dilute filtrate with Ethyl Acetate (EtOAc) and wash with water ().
 - Validation: The lipophilic DMSA-Z byproduct largely remains in the organic phase but is much less polar than the product. If the product is polar (e.g., amine salt), wash with non-polar Hexane to remove the azelate byproduct.

- Purification: Concentrate the organic layer and purify via flash column chromatography (SiO₂, Hexane/EtOAc gradient).

Protocol B: O-Methylation of Phenols (Late-Stage Functionalization)

Objective: Methylation of a complex phenol where mild conditions are required.

Reagents:

- Substrate: Phenolic compound (1.0 equiv)
- Reagent: DMSA-Z (1.1 equiv)
- Base: Potassium Carbonate () (1.5 equiv)
- Solvent: Acetone (Reagent Grade)

Step-by-Step Procedure:

- Dissolution: Dissolve Phenol (1.0 mmol) and DMSA-Z (1.1 mmol) in Acetone (10 mL).
- Base Addition: Add anhydrous (1.5 mmol, 207 mg).
- Reflux: Attach a reflux condenser and heat to reflux (56°C) for 8 hours.
 - Why Reflux? Acetone reflux provides gentle thermal activation without degrading sensitive functional groups.
- Quench & Isolation:
 - Evaporate Acetone under reduced pressure.
 - Resuspend residue in Water (10 mL) and extract with Dichloromethane (DCM,

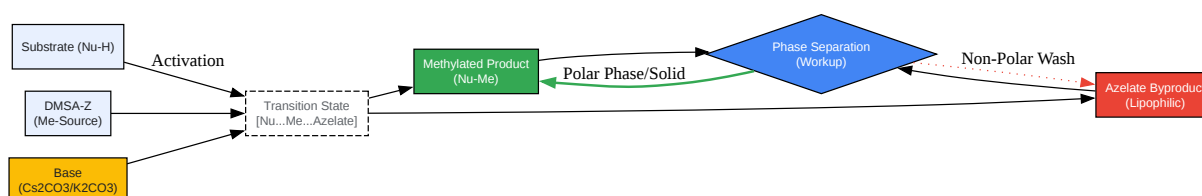
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- The azelate byproduct may act as a surfactant; if emulsion occurs, add brine.
- Analysis: Verify O-Methylation via ^1H NMR (Singlet at 3.8 ppm).

Visualization of Workflows

Reaction Pathway & Logic

The following diagram illustrates the generic reaction pathway and the separation logic, highlighting the "Green Chemistry" aspect of the byproduct removal.

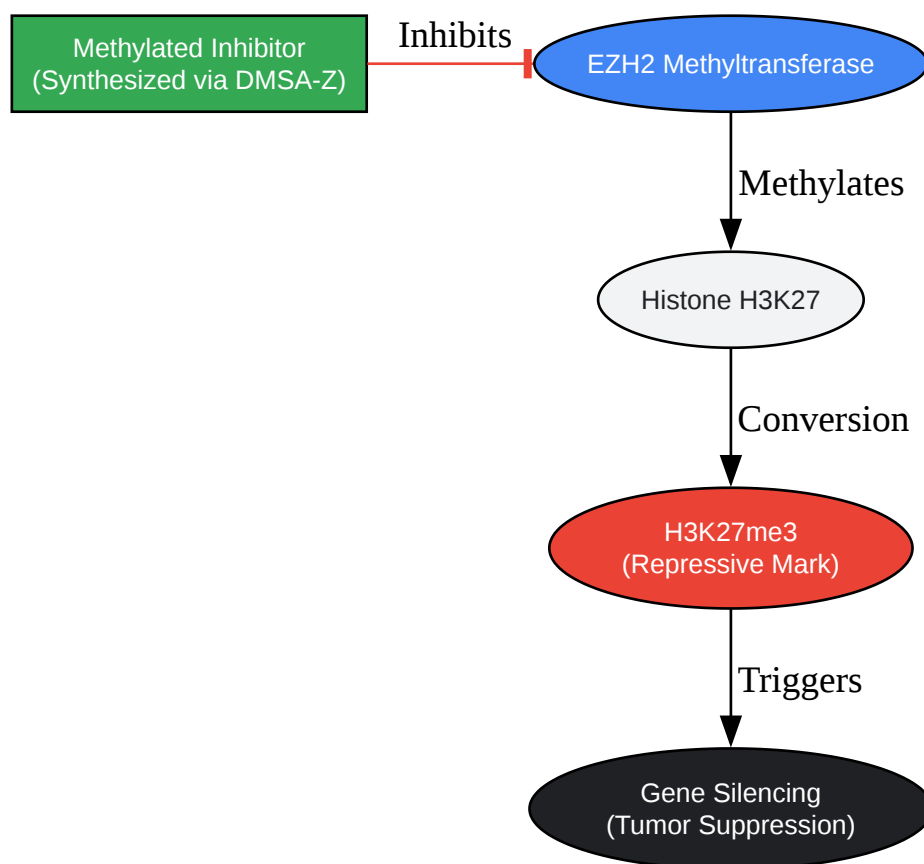


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Caption: Logical flow of DMSA-Z mediated methylation, emphasizing the divergence of product and lipophilic byproduct during workup.

Signal Transduction Context (Example Application)

Methylation often modulates biological signaling (e.g., Histone Methylation). While DMSA-Z is a chemical reagent, its products (methylated inhibitors) affect pathways like EZH2.



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Caption: Example utility: Synthesis of EZH2 inhibitors to modulate epigenetic gene silencing pathways.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield	Steric hindrance of substrate	Switch solvent to DMF and increase temp to 80°C.
Incomplete Reaction	Moisture in solvent	DMSA-Z is sensitive to hydrolysis. Use anhydrous solvents.
Emulsion in Workup	Azelate surfactant effect	Add saturated NaCl (Brine) or use DCM instead of EtOAc.
Byproduct Contamination	Similar polarity to product	Perform a "Hexane Wash" on the crude solid if the product is polar.

References

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